

An In-depth Technical Guide to (Cyclohexyl)methylzinc Bromide

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Compound of Interest

Compound Name: (Cyclohexyl)methylzinc bromide

CAS No.: 135579-86-1

Cat. No.: B151323

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This guide provides an in-depth technical overview of **(Cyclohexyl)methylzinc bromide**, a crucial organozinc reagent in modern organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document covers its fundamental properties, synthesis, applications, and handling protocols, grounded in established scientific principles and practices.

Core Molecular and Physical Properties

(Cyclohexyl)methylzinc bromide is an organometallic compound valued for its utility in forming carbon-carbon bonds.^{[1][2]} Its molecular structure and physical characteristics are foundational to its reactivity and application in synthesis.

Property	Value	Source
Chemical Formula	C ₇ H ₁₃ BrZn	[3][4]
Molecular Weight	242.47 g/mol	[3][4]
CAS Number	135579-86-1	[3]
Appearance	Typically supplied as a solution	
Solubility	Soluble in nonpolar solvents like cyclohexane	[1]
Storage	Store at 2-8°C under an inert atmosphere (e.g., Argon)	[3]

This reagent is most commonly available as a 0.5 M solution in tetrahydrofuran (THF), a formulation that balances stability and reactivity for laboratory use. The solution has a boiling point of 65°C and a density of 0.972 g/mL at 25°C.

Synthesis of (Cyclohexyl)methylzinc Bromide

The synthesis of organozinc halides like **(Cyclohexyl)methylzinc bromide** is typically achieved through the direct insertion of zinc metal into an organic halide. This oxidative addition process is a cornerstone of organometallic chemistry.[1][5]

Reaction Principle: The formation involves the reaction of (bromomethyl)cyclohexane with activated zinc metal. The zinc inserts into the carbon-bromine bond, forming the organozinc reagent.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol outlines a generalized procedure for the in-situ preparation of **(Cyclohexyl)methylzinc bromide** for immediate use in subsequent reactions.

Materials:

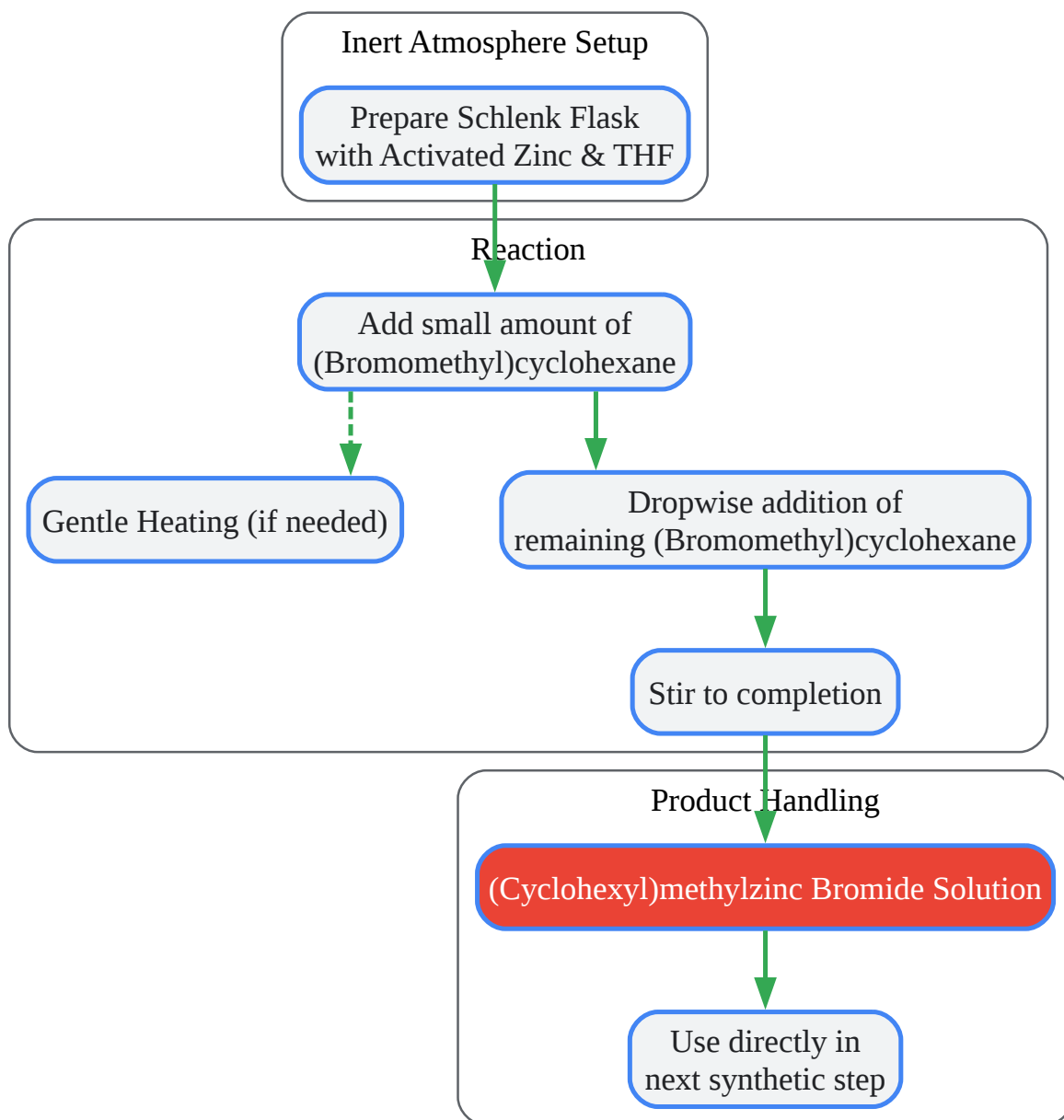
- (Bromomethyl)cyclohexane (precursor)
- Activated Zinc (e.g., Rieke® Zinc)

- Anhydrous Tetrahydrofuran (THF)
- Inert atmosphere setup (Argon or Nitrogen)
- Schlenk line and associated glassware

Procedure:

- **Activation of Zinc:** If not using pre-activated zinc, the zinc metal must be activated to remove the passivating oxide layer. This can be achieved by stirring the zinc powder with a small amount of an activating agent like 1,2-dibromoethane or trimethylsilyl chloride in anhydrous THF under an inert atmosphere.[5]
- **Initiation:** To a stirring suspension of activated zinc in anhydrous THF, add a small portion of (bromomethyl)cyclohexane. The reaction is often initiated by gentle heating.
- **Addition of Precursor:** Once the reaction has initiated (indicated by a color change or gentle reflux), the remaining (bromomethyl)cyclohexane is added dropwise at a rate that maintains a controlled reaction temperature.
- **Completion and Use:** After the addition is complete, the reaction mixture is typically stirred for several hours at room temperature or with gentle heating to ensure complete conversion. The resulting solution of **(Cyclohexyl)methylzinc bromide** is then used directly for the next synthetic step.

Causality in Synthesis: The use of highly reactive Rieke® Zinc is advantageous as it can react directly with alkyl bromides and tolerates a variety of functional groups, which might not be compatible with the harsher conditions required for less reactive zinc. The reaction is performed under an inert atmosphere because organozinc compounds are sensitive to air and moisture.[1][6]



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Caption: Workflow for the synthesis of **(Cyclohexyl)methylzinc bromide**.

Applications in Drug Development and Organic Synthesis

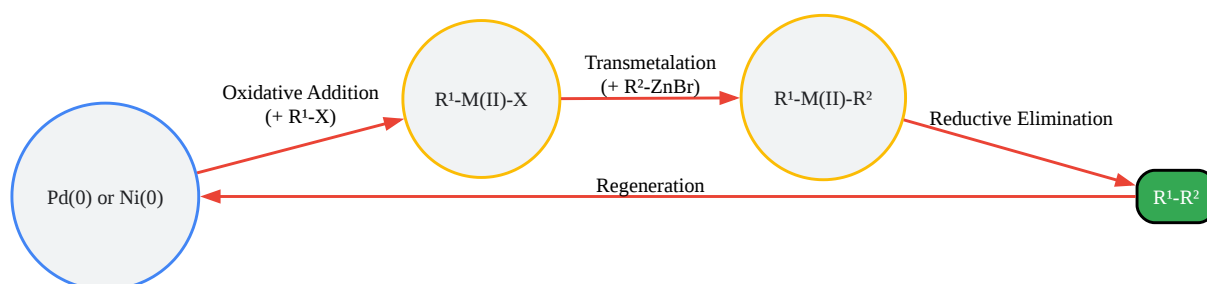
(Cyclohexyl)methylzinc bromide is a key nucleophile in palladium- or nickel-catalyzed cross-coupling reactions, most notably the Negishi coupling.[7][8][9] This reaction is a powerful tool for constructing carbon-carbon bonds, a fundamental process in the synthesis of complex organic molecules, including active pharmaceutical ingredients.[7][9]

The Negishi coupling is valued for its high functional group tolerance and its ability to couple sp^3 , sp^2 , and sp hybridized carbon atoms.[7][9]

The Negishi Coupling Mechanism

The catalytic cycle of the Negishi coupling generally proceeds through three key steps:

- Oxidative Addition: The active Pd(0) or Ni(0) catalyst inserts into the carbon-halide bond of the organic electrophile (R^1-X), forming a Pd(II) or Ni(II) intermediate.[6][7][8]
- Transmetalation: The organozinc reagent, **(Cyclohexyl)methylzinc bromide** (R^2-ZnBr), transfers its organic group to the metal center, displacing the halide and forming a diorganometallic complex.[6][8][10]
- Reductive Elimination: The two organic ligands on the metal center couple and are eliminated as the final product (R^1-R^2), regenerating the catalytically active Pd(0) or Ni(0) species.[6][7][8]



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Caption: Catalytic cycle of the Negishi cross-coupling reaction.

Safety, Handling, and Storage

Organozinc reagents, including **(Cyclohexyl)methylzinc bromide**, are air and moisture sensitive and can be pyrophoric.[1] Therefore, strict adherence to safety protocols is essential.

Handling:

- All manipulations should be carried out under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques).[1]
- Use dry, clean glassware and syringes.
- Personal protective equipment (PPE), including flame-retardant lab coats, safety glasses, and gloves, is mandatory.

Storage:

- The reagent should be stored in a cool, dry place, typically between 2-8°C.
- It is supplied in specially designed bottles, such as Sure/Seal™ bottles, to maintain an inert atmosphere and ensure stability.

Hazards:

- The commercially available solution in THF is highly flammable.
- It may cause eye irritation and respiratory system irritation.
- It is suspected of causing cancer.

Always consult the Safety Data Sheet (SDS) before handling this reagent.

Conclusion

(Cyclohexyl)methylzinc bromide is a versatile and powerful reagent in the arsenal of synthetic organic chemists. Its utility in forming C-C bonds through reactions like the Negishi coupling makes it indispensable in the synthesis of complex molecules for research and drug

development. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective application in the laboratory.

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